

Proper Disposal of 4-Amino-3,5-diiiodobenzoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Amino-3,5-diiiodobenzoic acid

Cat. No.: B1265519

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **4-Amino-3,5-diiiodobenzoic acid** (CAS No. 2122-61-4), ensuring compliance with safety regulations and minimizing environmental impact.

I. Safety and Hazard Profile

4-Amino-3,5-diiiodobenzoic acid is a benzoic acid compound that requires careful handling due to its potential hazards.^[1] According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this substance is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^[2]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C7H5I2NO2	PubChem ^[2]
Molecular Weight	388.93 g/mol	PubChem ^[2]
CAS Number	2122-61-4	Santa Cruz Biotechnology ^[1]
Purity	≥90%	Santa Cruz Biotechnology ^[1]
Hazard Statements	H315, H319, H335	PubChem ^[2]

Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

II. Personal Protective Equipment (PPE) and Handling

When handling **4-Amino-3,5-diiodobenzoic acid**, it is crucial to use appropriate personal protective equipment to prevent exposure.

- Hand Protection: Wear chemical-impermeable gloves. Gloves must be inspected before use, and proper glove removal technique should be followed.
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

Always work in a well-ventilated area, such as a fume hood, to minimize inhalation of dust or vapors.[\[3\]](#) Avoid formation of dust and aerosols.[\[3\]](#)

III. Step-by-Step Disposal Protocol

Under no circumstances should **4-Amino-3,5-diiodobenzoic acid** be disposed of down the drain or in regular solid waste.[\[4\]](#) The following protocol outlines the necessary steps for its safe disposal:

- Waste Identification and Segregation:
 - Clearly identify all waste containing **4-Amino-3,5-diiodobenzoic acid**.

- Segregate this waste from other laboratory waste streams to prevent accidental mixing with incompatible materials.[4]
- Container Selection and Labeling:
 - Use a dedicated, leak-proof, and sealable container for the collection of the waste.[4] The container must be compatible with the chemical.
 - Label the container clearly with "Hazardous Waste" and the full chemical name: "**4-Amino-3,5-diiodobenzoic acid**".[4] Include the date when the first waste was added.
- Waste Accumulation and Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from general laboratory traffic.[4]
 - Ensure the storage area is cool and dry.[4]
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste. [3][4]
 - Provide the EHS or contractor with accurate information about the waste contents.[4] One approved disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Record Keeping:
 - Maintain a detailed log of the accumulated hazardous waste, including the chemical name, quantity, and date of disposal.[4]

IV. Accidental Release Measures

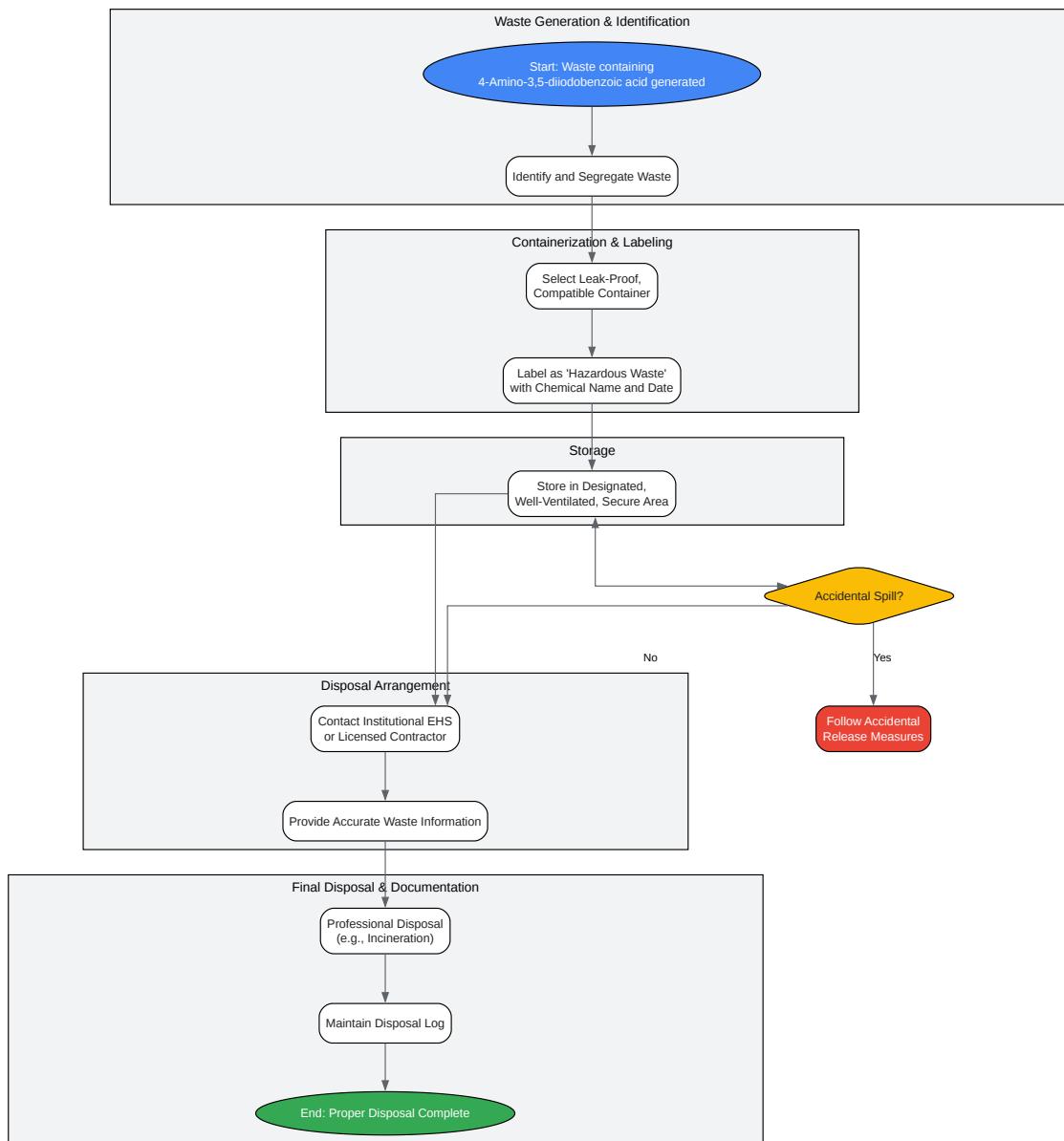
In the event of a spill, follow these procedures:

- Evacuate Personnel: Evacuate personnel from the immediate area.[3]

- Ensure Ventilation: Ensure adequate ventilation.[3]
- Personal Protection: Wear the appropriate personal protective equipment as outlined in Section II.[3]
- Containment and Cleanup:
 - Avoid creating dust.[3]
 - Sweep up the spilled material and place it into a suitable, closed container for disposal.[3]
 - Do not let the product enter drains.[3]

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-Amino-3,5-diiodobenzoic acid**.



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Caption: Disposal workflow for **4-Amino-3,5-diiodobenzoic acid**.

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- To cite this document: BenchChem. [Proper Disposal of 4-Amino-3,5-diiodobenzoic Acid: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265519#4-amino-3-5-diiodobenzoic-acid-proper-disposal-procedures>]

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